Prop-2-ynylurea: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Prop-2-ynylurea*
CAS No.:	*5221-62-5*
Cat. No.:	*B1586252*

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Abstract

Prop-2-ynylurea, also known as N-propargylurea, is a small, bifunctional molecule featuring both a terminal alkyne and a urea moiety. This unique combination of functional groups imparts a versatile reactivity profile, making it a valuable building block in medicinal chemistry and materials science. The terminal alkyne allows for participation in a variety of coupling reactions, most notably the copper(I)-catalyzed azide-alkyne cycloaddition ("click chemistry"), while the urea group can engage in hydrogen bonding and serve as a scaffold for further chemical elaboration. This guide provides an in-depth overview of the chemical properties, synthesis, reactivity, and potential applications of **Prop-2-ynylurea**, with a focus on its relevance to researchers and professionals in the field of drug development.

Molecular Structure and Physicochemical Properties

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Prop-2-ynylurea is a simple yet powerful molecule. Its structure and key properties are summarized below.

Molecular Structure

The structure of **Prop-2-ynylurea** consists of a propargyl group (prop-2-yn-1-yl) attached to one of the nitrogen atoms of a urea molecule.

Figure 1: 2D Chemical Structure of **Prop-2-ynylurea**.

Physicochemical Properties

A summary of the key physicochemical properties of **Prop-2-ynylurea** is presented in the table below.

Property	Value	Source
CAS Number	5221-62-5	[1]
Molecular Formula	$C_4H_6N_2O$	[1]
Molecular Weight	98.10 g/mol	[1]
Appearance	Solid	[2]
Melting Point	130 °C	[2]
Boiling Point (Predicted)	181.6 °C at 760 mmHg	[3]
Density (Predicted)	1.1 g/cm³	[3]

Synthesis of **Prop-2-ynylurea**

The synthesis of **Prop-2-ynylurea** is typically achieved through the reaction of propargylamine with an isocyanate or a precursor that generates an isocyanate in situ. A common and straightforward laboratory-scale synthesis involves the reaction of propargylamine with potassium cyanate in the presence of an acid.

Synthetic Workflow

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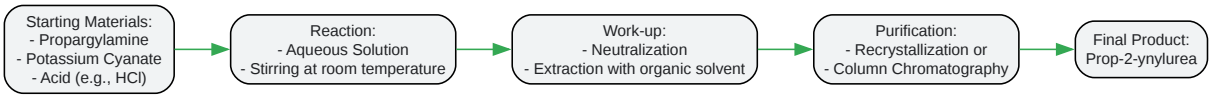

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Figure 2: General workflow for the synthesis of **Prop-2-ynylurea**.

Detailed Experimental Protocol

Disclaimer: This protocol is for informational purposes only and should be performed by qualified personnel in a suitable laboratory setting with appropriate safety precautions.

Materials:

- Propargylamine
- Potassium cyanate (KOCN)
- Concentrated Hydrochloric Acid (HCl)
- Deionized water
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve propargylamine in deionized water.

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- Cool the solution in an ice bath.
- Slowly add a stoichiometric equivalent of concentrated hydrochloric acid to form the propargylammonium chloride salt.
- In a separate beaker, dissolve a slight excess of potassium cyanate in deionized water.
- Add the potassium cyanate solution dropwise to the stirred, cooled solution of propargylammonium chloride.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully neutralize the reaction mixture with a saturated sodium bicarbonate solution until the pH is approximately 7-8.
- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by silica gel column chromatography.

Spectroscopic and Analytical Characterization

While a comprehensive, experimentally verified set of spectra for **Prop-2-ynylurea** is not readily available in the public domain, the expected spectroscopic features can be predicted based on its chemical structure and data from analogous compounds.

Predicted ^{1}H NMR Spectral Data (500 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 5.5 - 6.5	br s	1H	-NH-C(=O)-
~ 4.5 - 5.5	br s	2H	-C(=O)-NH_2
~ 3.9 - 4.1	d	2H	-CH_2-
~ 2.2 - 2.4	t	1H	≡C-H

Causality behind Predicted Shifts: The protons of the primary amide (-NH_2) are expected to be broad and downfield due to hydrogen bonding and quadrupole broadening from the nitrogen atom. The secondary amide proton (-NH-) will also be a broad singlet. The methylene protons (-CH_2-) are adjacent to a nitrogen and an alkyne, leading to a downfield shift, and will appear as a doublet due to coupling with the terminal alkyne proton. The terminal alkyne proton (≡C-H) will be a triplet due to coupling with the methylene protons.

Predicted ^{13}C NMR Spectral Data (125 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
~ 158 - 162	C=O (Urea)
~ 78 - 82	-C≡
~ 70 - 74	≡C-H
~ 30 - 35	-CH_2-

Causality behind Predicted Shifts: The carbonyl carbon of the urea is the most deshielded and will appear furthest downfield. The sp-hybridized carbons of the alkyne will appear in the characteristic alkyne region. The methylene carbon, being attached to a nitrogen, will be in the aliphatic region but shifted slightly downfield.

Predicted Infrared (IR) Spectroscopy Data

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Wavenumber (cm^{-1})	Functional Group	Description
~ 3400 - 3200	N-H stretch	Broad, multiple peaks (amide)
~ 3300	≡C-H stretch	Sharp, strong
~ 2120	-C≡C- stretch	Sharp, medium to weak
~ 1660	C=O stretch	Strong (Amide I band)
~ 1600	N-H bend	Medium (Amide II band)

Causality behind Predicted Peaks: The N-H stretching region will show broad absorption due to hydrogen bonding. The terminal alkyne C-H stretch is a very characteristic sharp peak. The alkyne C≡C stretch is also characteristic, though its intensity can be variable. The carbonyl stretch of the urea (Amide I) is typically a very strong and prominent peak.

Predicted Mass Spectrometry (Electron Ionization)

- Molecular Ion (M^+): m/z = 98
- Key Fragmentation Pathways:
  - Loss of NH_2 (m/z = 82)
  - Loss of HNCO (m/z = 55, propargylamine radical cation)
  - Cleavage of the propargyl group (m/z = 44, urea radical cation)

Chemical Reactivity and Applications in Drug Development

The dual functionality of **Prop-2-ynylurea** makes it a versatile synthon in organic synthesis, particularly in the construction of heterocyclic compounds and for bioconjugation.

Reactivity of the Terminal Alkyne

The terminal alkyne is the most reactive site for carbon-carbon and carbon-heteroatom bond formation.

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- Click Chemistry: The most prominent reaction is the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) to form 1,2,3-triazoles. This reaction is highly efficient, regioselective, and tolerant of a wide range of functional groups, making it ideal for bioconjugation and the synthesis of complex molecules.
- Sonogashira Coupling: Palladium-catalyzed cross-coupling with aryl or vinyl halides to form substituted alkynes.
- Mannich-type Reactions: Reaction with an aldehyde and an amine to form propargylamines.
- Acetylide Formation: The terminal alkyne proton is weakly acidic and can be deprotonated with a strong base to form a nucleophilic acetylide, which can then react with various electrophiles.

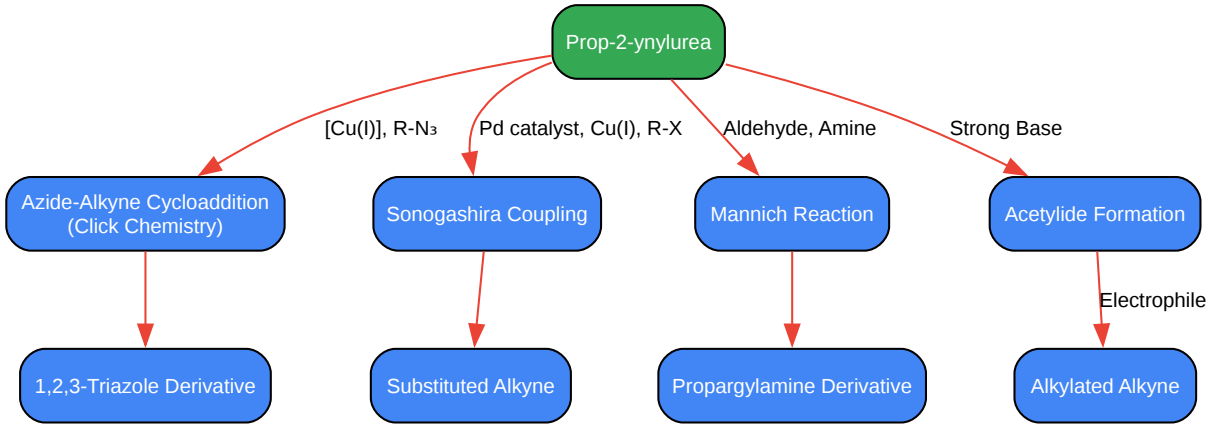

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Figure 3: Key reactions involving the terminal alkyne of **Prop-2-ynylurea**.

Reactivity of the Urea Moiety

The urea functional group can participate in various reactions and interactions.

- Hydrogen Bonding: The N-H protons of the urea are excellent hydrogen bond donors, while the carbonyl oxygen is a hydrogen bond acceptor. This property is crucial for molecular recognition and binding to biological targets.

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- N-Alkylation/Arylation: The urea nitrogens can be further functionalized, although this is generally less facile than reactions at the alkyne.

- Cyclization Reactions: Propargylic ureas are valuable precursors for the synthesis of various nitrogen-containing heterocycles, such as imidazolones and pyrimidinones, through intramolecular cyclization reactions.[4]

Applications in Drug Discovery and Development

The unique chemical properties of **Prop-2-ynylurea** and its derivatives have led to their exploration in various areas of drug discovery.

- Scaffold for Bioactive Molecules: The urea group is a common pharmacophore in many approved drugs. The propargyl group allows for the facile introduction of this molecule into larger scaffolds or for post-synthetic modification using click chemistry.

- Enzyme Inhibition: Derivatives of **prop-2-ynylurea** have been investigated as inhibitors of various enzymes. For instance, certain substituted 1-(phenyl)-3-**prop-2-ynylurea**s have shown potent antiangiogenic activity and inhibition of Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.[1]

- Bioconjugation and Chemical Probes: The terminal alkyne serves as a handle for attaching the urea-containing molecule to biomolecules such as proteins or nucleic acids, or to reporter molecules like fluorophores, for use in chemical biology studies.

Safety and Handling

Prop-2-ynylurea is classified as a hazardous substance.

- GHS Hazard Statements:
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]

- Precautionary Measures:

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- Handle in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place.

Conclusion

Prop-2-ynylurea is a versatile and valuable building block for chemical synthesis, particularly in the fields of medicinal chemistry and drug development. Its bifunctional nature, with a reactive terminal alkyne and a hydrogen-bonding urea moiety, provides a powerful platform for the creation of diverse and complex molecular architectures. A thorough understanding of its chemical properties, synthesis, and reactivity is essential for researchers looking to leverage this molecule in their scientific endeavors.

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